

Personal protective equipment for handling 2,4-Dichloropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dichloropyridine

Cat. No.: B017371

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Essential Safety and Handling Guide for 2,4-Dichloropyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,4-Dichloropyridine** (CAS No. 26452-80-2) in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2,4-Dichloropyridine**
- CAS Number: 26452-80-2[1]
- Molecular Formula: $C_5H_3Cl_2N$ [2]
- Molecular Weight: 147.99 g/mol [2]

Hazard Identification and Classification

2,4-Dichloropyridine is classified as a hazardous chemical and requires careful handling.[1] It is a combustible liquid that can cause skin and serious eye irritation, may cause respiratory irritation, and is harmful if swallowed or inhaled.[1][3]

Hazard Classification	Category
Acute Oral Toxicity	Category 4 ^[1]
Acute Inhalation Toxicity	Category 4 ^[1]
Skin Corrosion/Irritation	Category 2 ^[1]
Serious Eye Damage/Irritation	Category 2 ^[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system) ^[1]
Flammable Liquids	Category 4 ^[1]

Signal Word: Warning^[1]^[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,4-Dichloropyridine** to prevent personal exposure.

Protection Type	Recommended Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[4]	Conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5]
Skin Protection	Appropriate protective gloves (e.g., Nitrile rubber).	Wear appropriate protective gloves to prevent skin exposure.[4]
Body Protection	Lab coat or appropriate protective clothing.	Wear appropriate protective clothing to prevent skin exposure.[4]
Respiratory Protection	Use only outdoors or in a well-ventilated area.[1][5] If ventilation is inadequate, use a NIOSH/MSHA approved respirator.	A dust mask type N95 (US) or type ABEK (EN14387) respirator filter may be appropriate.[2]

Handling and Storage Procedures

Proper handling and storage are crucial to maintaining the chemical's stability and preventing accidents.

Procedure	Guideline
Handling	Wash hands and any exposed skin thoroughly after handling.[1][5] Do not eat, drink, or smoke when using this product.[1][3] Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][5] Use only in a well-ventilated area.[1][5]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][5] Keep away from heat, sparks, and flame.[1] Incompatible with acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[1]

First Aid Measures

Immediate response is critical in case of accidental exposure.

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[6] If breathing is difficult, give oxygen.[1] Seek medical attention.[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes.[1] If skin irritation occurs, get medical advice/attention.[5] Take off contaminated clothing and wash it before reuse.[3][5]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing.[3][5] Get medical attention.[1]
Ingestion	Clean mouth with water and drink plenty of water afterward.[1] Do NOT induce vomiting.[7] Call a POISON CENTER or doctor/physician if you feel unwell.[3][6]

Spill and Disposal Plan

A clear and immediate plan for spills and waste disposal is essential for laboratory safety.

Accidental Release Measures:

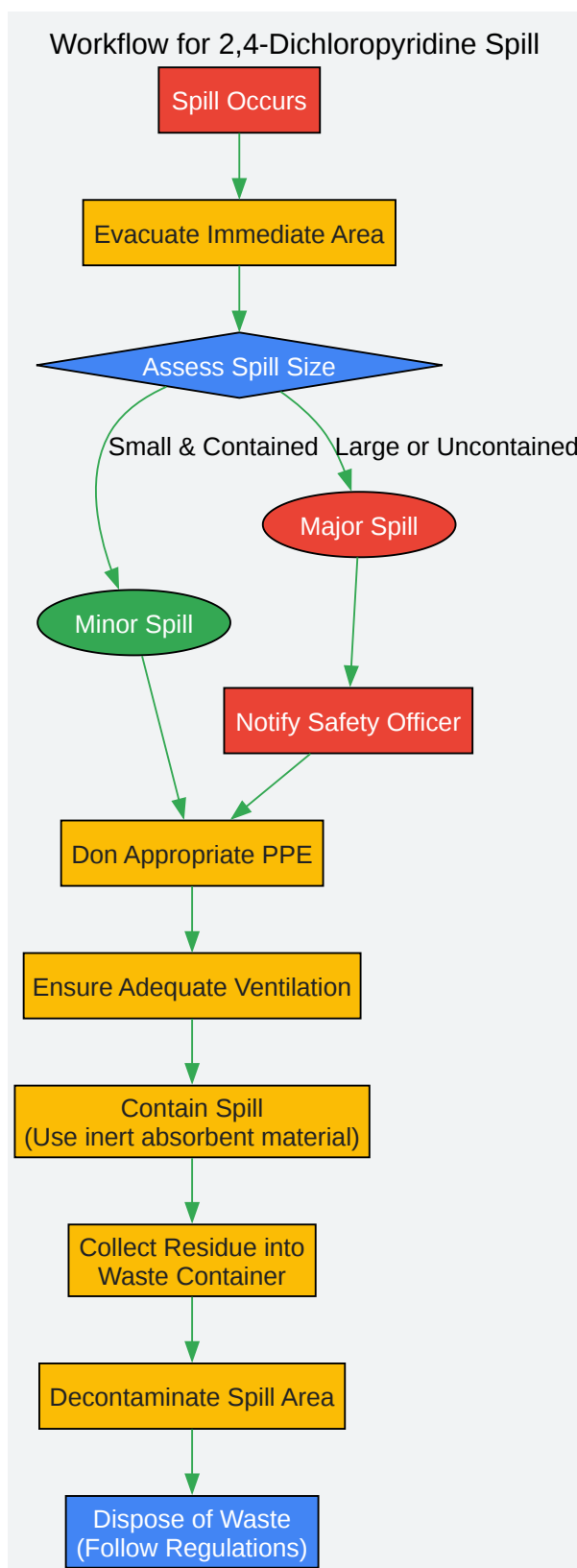
- Minor Spills:
 - Ensure adequate ventilation.
 - Remove all sources of ignition.
 - Absorb with an inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
 - Sweep up and shovel into suitable containers for disposal.[5]

- Major Spills:
 - Evacuate personnel from the area.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill to prevent it from entering drains or waterways.
 - Follow the same clean-up procedure as for minor spills.

Waste Disposal:

- Disposal of this chemical must be in accordance with federal, state, and local environmental control regulations.
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4]
- Dispose of contents/container to an approved waste disposal plant.[3] Do not allow this chemical to enter the environment.[5]

Emergency Workflow for 2,4-Dichloropyridine Spill



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Caption: Emergency response workflow for a **2,4-Dichloropyridine** spill.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,4-Dichloropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b017371#personal-protective-equipment-for-handling-2-4-dichloropyridine\]](https://www.benchchem.com/product/b017371#personal-protective-equipment-for-handling-2-4-dichloropyridine)

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